

2,3-Dichloro-6-fluorobenzoic acid CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3-Dichloro-6-fluorobenzoic acid

Cat. No.: B1350897

[Get Quote](#)

An In-depth Technical Guide to **2,3-Dichloro-6-fluorobenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dichloro-6-fluorobenzoic acid, identified by CAS Number 32890-91-8, is a halogenated aromatic carboxylic acid.^{[1][2][3][4][5]} Its polysubstituted phenyl ring makes it a valuable and versatile building block in medicinal chemistry and organic synthesis. The presence of chlorine and fluorine atoms allows for the fine-tuning of physicochemical properties such as lipophilicity, metabolic stability, and binding affinity when incorporated into larger, biologically active molecules. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route with a detailed experimental protocol, its applications in drug discovery, and essential safety information.

Chemical and Physical Properties

The key identifying and physical properties of **2,3-Dichloro-6-fluorobenzoic acid** are summarized below. This data is crucial for its application in synthetic chemistry, enabling researchers to select appropriate reaction conditions and solvents.

Property	Data	Reference(s)
CAS Number	32890-91-8	[1][2]
Molecular Formula	C ₇ H ₃ Cl ₂ FO ₂	[1][2]
Molecular Weight	209.01 g/mol	[1]
Appearance	White to off-white solid/powder	
Melting Point	134 - 136 °C	[2]
Purity Specification	≥95% - 98+%	[2][3]

Synthesis and Manufacturing

While a single, dedicated publication detailing the synthesis of **2,3-Dichloro-6-fluorobenzoic acid** is not readily available, a chemically sound and widely practiced route can be proposed based on established organic chemistry principles. The most common industrial method for preparing aromatic carboxylic acids is the hydrolysis of the corresponding benzonitrile. The following workflow outlines a plausible two-step synthesis starting from the formation of the nitrile intermediate followed by its hydrolysis.

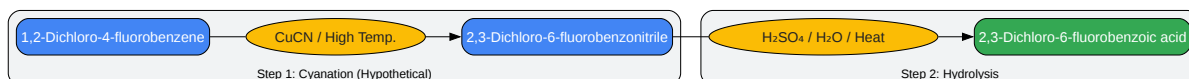


Diagram 1: Plausible Synthetic Workflow

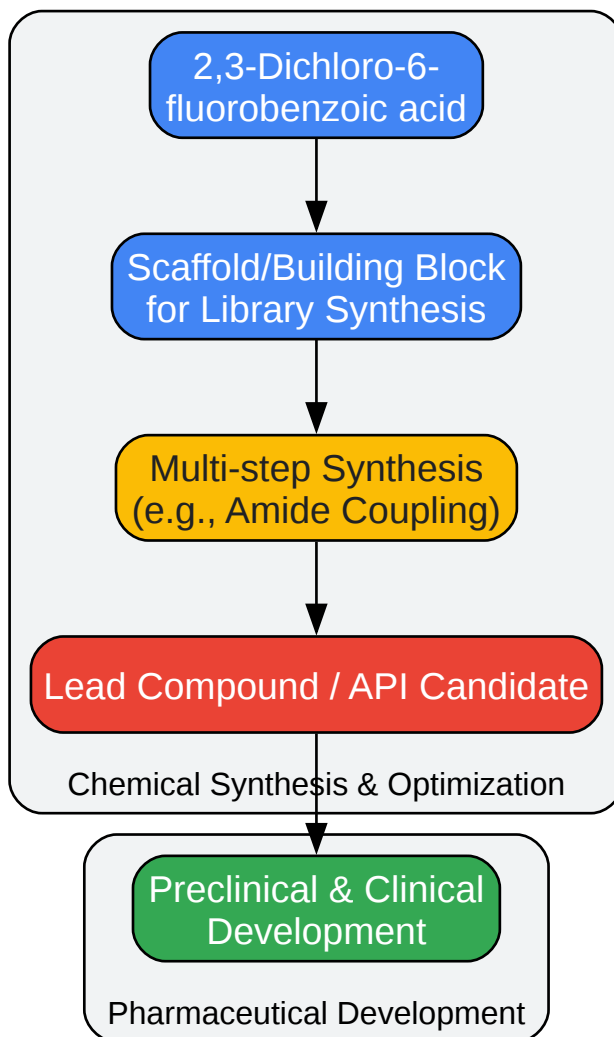


Diagram 2: Role in Drug Development Pipeline

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.es [fishersci.es]
- 2. 32890-91-8 2,3-Dichloro-6-fluorobenzoic acid AKSci Z0517 [aksci.com]
- 3. 2,3-Dichloro-6-fluorobenzoic acid , 98+% , 32890-91-8 - CookeChem [cookechem.com]
- 4. chemscene.com [chemscene.com]
- 5. Cas 32890-91-8,2,3-DICHLORO-6-FLUOROBENZOIC ACID | lookchem [lookchem.com]
- To cite this document: BenchChem. [2,3-Dichloro-6-fluorobenzoic acid CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350897#2-3-dichloro-6-fluorobenzoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com